

# Analytical techniques for Disperse Blue 60 purity assessment

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## Compound of Interest

Compound Name: *Disperse Blue 60*

Cat. No.: *B15554470*

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## Application Note: Purity Assessment of Disperse Blue 60

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Disperse Blue 60** (C.I. 61104) is an anthraquinone-based dye used extensively in the textile industry for dyeing polyester and other synthetic fibers.<sup>[1]</sup> Its chemical formula is C<sub>20</sub>H<sub>17</sub>N<sub>3</sub>O<sub>5</sub>, with a molecular weight of 379.37 g/mol .<sup>[1][2]</sup> The purity of **Disperse Blue 60** is a critical parameter, as impurities can affect the quality of the dyeing process and may also have toxicological implications. Therefore, robust analytical methods are required to accurately assess its purity and identify any potential impurities or degradation products.

This application note provides detailed protocols for the analytical techniques used in the purity assessment of **Disperse Blue 60**, including High-Performance Liquid Chromatography (HPLC) with UV-Vis detection, Liquid Chromatography-Mass Spectrometry (LC-MS), and thermal analysis.

### Analytical Techniques for Purity Assessment

A multi-faceted approach employing chromatographic and thermal analysis is recommended for a comprehensive purity assessment of **Disperse Blue 60**.

## High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for the quantitative assessment of **Disperse Blue 60** purity due to its high resolution and sensitivity. A reversed-phase HPLC method with UV-Vis detection is commonly employed.

### Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV-Vis detector.
- Chromatographic Conditions:
  - Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m particle size).
  - Mobile Phase: A gradient elution is typically used.
    - Solvent A: Water with 0.1% formic acid.
    - Solvent B: Acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 10  $\mu$ L.
  - Detection Wavelength: The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Disperse Blue 60** should be used. This can be determined using the PDA detector and is typically in the range of 550-650 nm.[3]

### Sample Preparation:

- Accurately weigh approximately 10 mg of the **Disperse Blue 60** sample.
- Dissolve the sample in 10 mL of a suitable solvent, such as methanol or a 1:1 mixture of acetonitrile and water, to create a 1 mg/mL stock solution.

- Further dilute the stock solution with the initial mobile phase composition to prepare working solutions of desired concentrations (e.g., 1, 5, 10, 20, 50 µg/mL).
- Filter all solutions through a 0.45 µm syringe filter before injection.

Standard Preparation:

- Prepare a stock solution of a **Disperse Blue 60** reference standard of known purity in the same manner as the sample.
- Prepare a series of calibration standards by diluting the stock solution to different concentrations to establish the linearity of the method.

## Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful tool for the identification and quantification of impurities and degradation products of **Disperse Blue 60**. The high selectivity and sensitivity of mass spectrometry allow for the detection of trace-level components.

Experimental Protocol:

- Instrumentation: An HPLC or UHPLC system coupled to a mass spectrometer (e.g., triple quadrupole or time-of-flight).
- Chromatographic Conditions: Similar conditions to the HPLC-UV method can be used, although smaller column dimensions (e.g., 2.1 mm internal diameter) and lower flow rates (e.g., 0.3-0.5 mL/min) are common for LC-MS.[4][5]
- Mass Spectrometry Parameters:
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically suitable for **Disperse Blue 60**.
  - Scan Mode: Full scan mode can be used for identifying unknown impurities, while Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) can be used for quantifying known impurities with higher sensitivity.[6]

- Key Ions: The protonated molecule  $[M+H]^+$  of **Disperse Blue 60** (m/z 380.1) should be monitored.

## Thermal Analysis

Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide valuable information about the thermal stability and decomposition of **Disperse Blue 60**.

Experimental Protocol:

- Instrumentation: A TGA and a DSC instrument.
- TGA Method:
  - Accurately weigh 5-10 mg of the **Disperse Blue 60** sample into a TGA pan.
  - Heat the sample from ambient temperature to approximately 600 °C at a constant heating rate (e.g., 10 °C/min) under a nitrogen atmosphere.
- DSC Method:
  - Accurately weigh 2-5 mg of the **Disperse Blue 60** sample into a DSC pan and seal it.
  - Heat the sample from ambient temperature to a temperature above its melting point (e.g., 250 °C) at a heating rate of 10 °C/min under a nitrogen atmosphere.<sup>[7]</sup>

## Data Presentation

The quantitative data obtained from the analytical techniques should be summarized in clearly structured tables for easy comparison and interpretation.

Table 1: HPLC-UV Purity Assessment of **Disperse Blue 60** Batches

Batch ID	Retention Time (min)	Peak Area	Purity (%)
DB60-001	12.5	4589000	99.2
DB60-002	12.5	4552000	98.5
DB60-003	12.6	4615000	99.5

Table 2: Impurity Profile of **Disperse Blue 60** by LC-MS

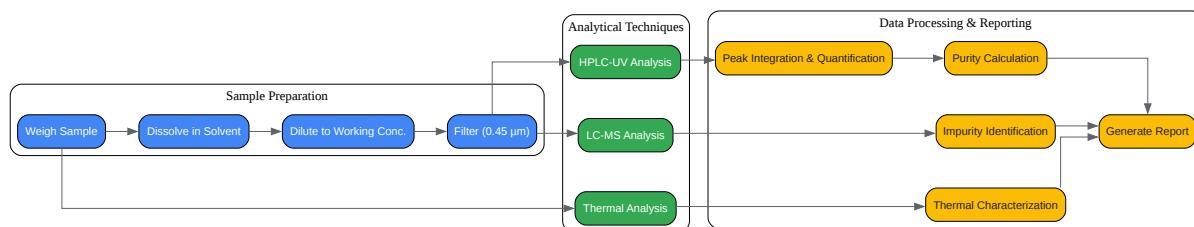
Impurity	Retention Time (min)	m/z	Concentration (ppm)
Impurity A	8.2	350.1	150
Impurity B	10.1	364.1	220
Impurity C	14.3	394.1	80

Table 3: Thermal Properties of **Disperse Blue 60**

Analysis	Parameter	Value
TGA	Onset of Decomposition	> 250 °C
DSC	Melting Point	~194 °C[8]

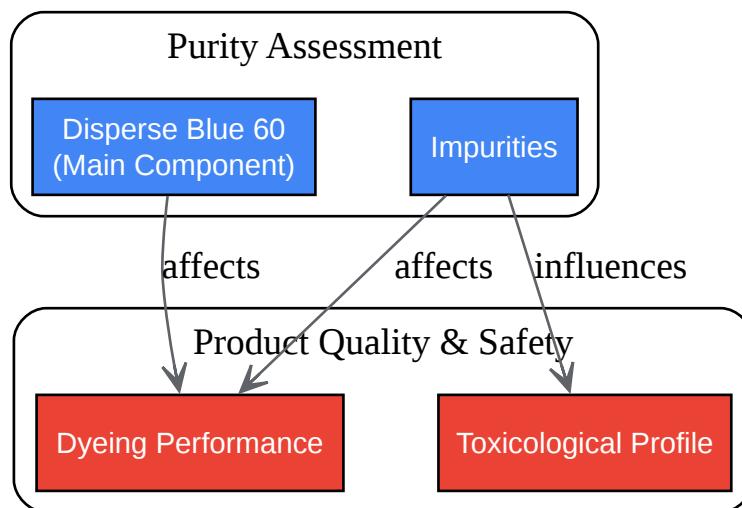
## Visualizations

Diagrams are essential for visualizing experimental workflows and logical relationships.



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Caption: Experimental workflow for **Disperse Blue 60** purity assessment.



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